

# A Technical Overview of 2-Bromobenzyl Mercaptan: Molecular Properties

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## Compound of Interest

Compound Name: *2-Bromobenzyl mercaptan*

Cat. No.: *B115497*

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This document provides a concise technical summary of the core molecular properties of **2-Bromobenzyl mercaptan** (CAS RN: 143888-85-1), a compound of interest in synthetic chemistry and drug discovery. The following sections detail its fundamental chemical identifiers, methodologies for their determination, and a logical representation of their relationship.

## Core Molecular Data

**2-Bromobenzyl mercaptan**, also known as (2-Bromophenyl)methanethiol, is a thiol derivative containing a brominated benzene ring. Its fundamental molecular properties are essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results. The key quantitative data are summarized below.

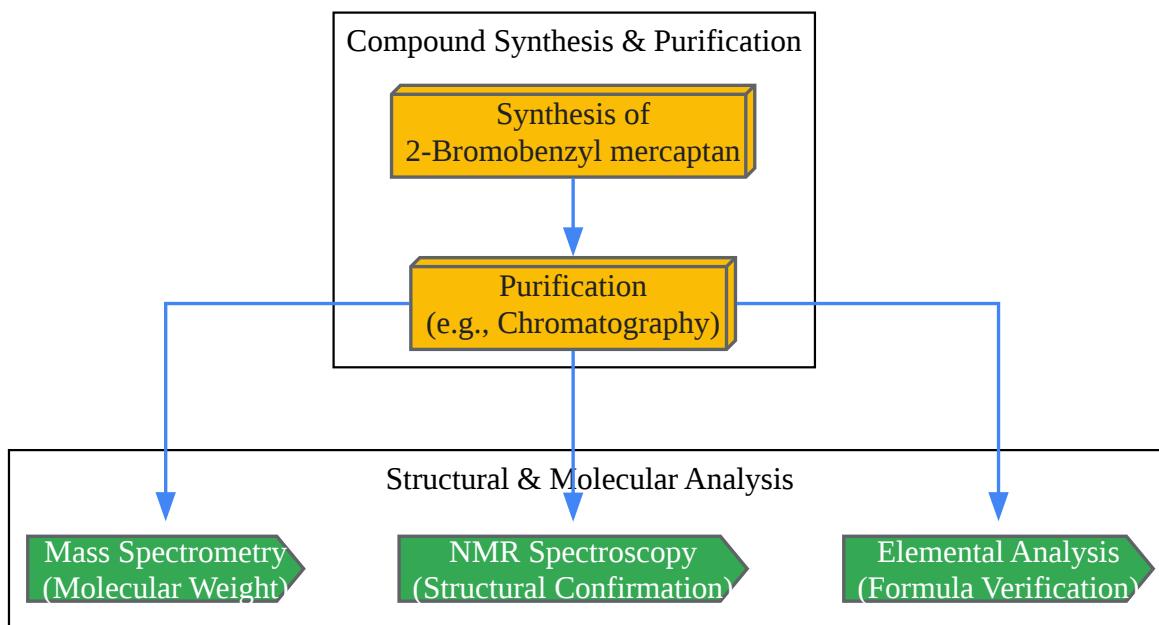
Property	Value	Reference
Chemical Formula	C <sub>7</sub> H <sub>7</sub> BrS	<a href="#">[1]</a>
Molecular Weight	203.10 g/mol	<a href="#">[1]</a>
Synonyms	(2-Bromophenyl)methanethiol, 2-Bromobenzenemethanethiol	
CAS Number	143888-85-1	<a href="#">[1]</a> <a href="#">[2]</a>

# Experimental Determination Protocols

The molecular formula and weight of a compound like **2-Bromobenzyl mercaptan** are determined through standard, high-precision analytical techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. In a typical workflow, the sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ). High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and confirm the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, sulfur) within the compound. The experimentally determined percentages are compared against the theoretical percentages calculated from the proposed chemical formula ( $C_7H_7BrS$ ) to verify its accuracy.

The diagram below illustrates the standard workflow for characterizing a chemical compound to confirm its identity and structure.

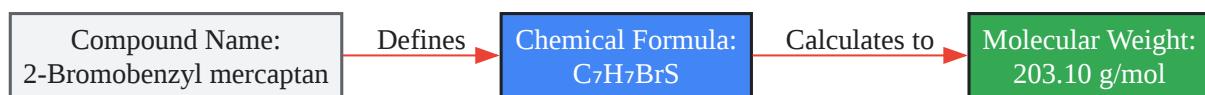


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Standard experimental workflow for chemical characterization.

## Logical Data Relationship

The identity of a chemical compound is established by the logical connection between its name, its elemental composition (formula), and its mass (molecular weight). This relationship is fundamental to all chemical analysis.

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Relationship between compound name, formula, and molecular weight.

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## References

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- 2. 2-Bromobenzyl mercaptan | 143888-85-1 [chemicalbook.com]
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